

Safe handling and storage procedures for 4-Fluoro-3-nitrobenzonitrile

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Compound of Interest

Compound Name: 4-Fluoro-3-nitrobenzonitrile

Cat. No.: B023716

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This guide provides comprehensive safety and handling information for researchers, scientists, and drug development professionals working with **4-Fluoro-3-nitrobenzonitrile**.

Troubleshooting Guide

This section addresses specific issues that may arise during the handling and storage of **4-Fluoro-3-nitrobenzonitrile**.

Problem	Possible Cause(s)	Solution(s)
Material has changed color (darkened).	Exposure to light, air, or contaminants.	While a slight color variation from white to yellow or green is normal, significant darkening may indicate degradation. ^[1] It is recommended to use a fresh batch for sensitive experiments. Store the material in a tightly sealed, opaque container in a cool, dry, and well-ventilated area. ^[2]
Inconsistent experimental results.	Impurities in the material or improper handling.	Ensure the material meets the required purity for your application (>98.0% is common). Always use appropriate personal protective equipment (PPE) and handle the compound in a chemical fume hood to prevent contamination. ^[2]
Skin or eye irritation after handling.	Direct contact with the powder or vapor.	Immediately flush the affected area with plenty of water for at least 15 minutes. For eyes, continue rinsing and seek medical attention. ^[2] Always wear appropriate PPE, including gloves, lab coat, and chemical safety goggles.
Difficulty dissolving the compound.	4-Fluoro-3-nitrobenzonitrile is insoluble in water. ^[1]	Use appropriate organic solvents for dissolution. The choice of solvent will depend on the specific experimental protocol.

Frequently Asked Questions (FAQs)

What are the primary hazards associated with **4-Fluoro-3-nitrobenzonitrile**?

4-Fluoro-3-nitrobenzonitrile is classified as toxic if swallowed, in contact with skin, or if inhaled.[3] It is also known to cause serious eye and skin irritation and is suspected of causing genetic defects.

What personal protective equipment (PPE) is required when handling this compound?

It is mandatory to wear protective gloves, a lab coat or protective clothing, and eye/face protection such as chemical safety goggles.[2] Work should be conducted in a well-ventilated area, preferably a chemical fume hood, to avoid inhaling dust or fumes.[2]

How should **4-Fluoro-3-nitrobenzonitrile** be stored?

The compound should be stored in a tightly sealed container in a dry, cool, and well-ventilated place.[2] The recommended storage temperature is room temperature.[1][4][5] It is also advised to store it in a locked-up area.

What should I do in case of a spill?

For small spills, you should wear appropriate PPE, sweep up the material, and place it into a suitable container for disposal.[2] Avoid creating dust.[2] Ensure the area is well-ventilated.

What materials are incompatible with **4-Fluoro-3-nitrobenzonitrile**?

You should avoid contact with strong oxidizing agents.[2]

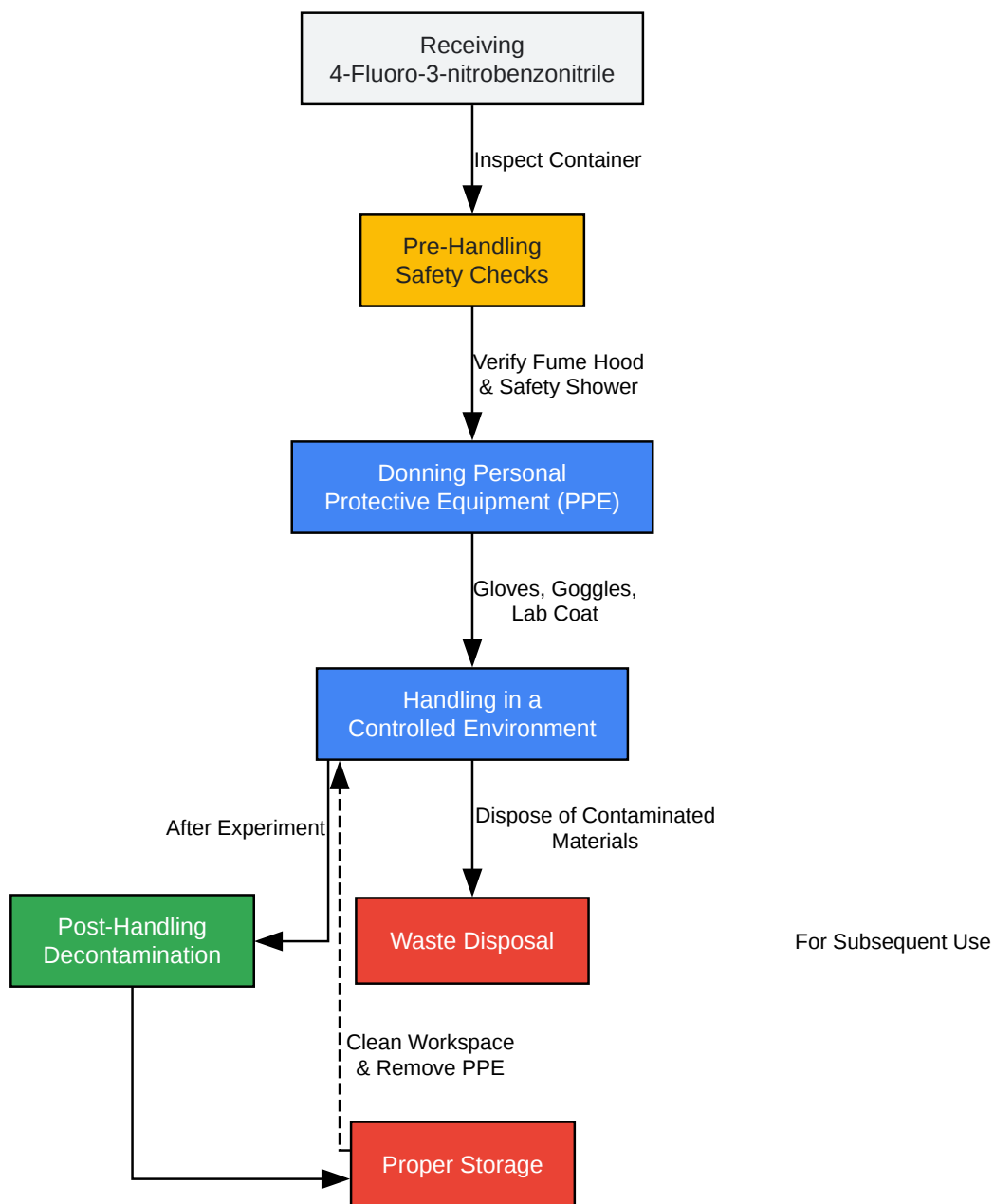
What is the proper procedure for disposing of this chemical?

Disposal of **4-Fluoro-3-nitrobenzonitrile** and its containers must be done in accordance with local, regional, and national regulations for hazardous waste.[2] Do not empty it into drains.[2]

Quantitative Data Summary

Property	Value	Source(s)
Molecular Formula	C7H3FN2O2	[4]
Molecular Weight	166.11 g/mol	[3]
Appearance	White to Yellow to Green powder to crystal	[1]
Melting Point	90.5-91.5°C	[1]
Boiling Point	277.6 ± 25.0 °C (Predicted)	[1]
Density	1.41 ± 0.1 g/cm3 (Predicted)	[1]
Water Solubility	Insoluble	[1]
Storage Temperature	Room Temperature	[1][4][5]

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **4-Fluoro-3-nitrobenzonitrile**.

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